

Hexanenitrile chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexanenitrile

Cat. No.: B147006

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties and Structure of **Hexanenitrile**

Introduction

Hexanenitrile, also known by its common names capronitrile and pentyl cyanide, is a linear aliphatic nitrile.^[1] It is an organic compound characterized by a six-carbon chain with a terminal nitrile functional group ($-C\equiv N$).^[1] At room temperature, it exists as a colorless liquid with a faint, sweet, or almond-like odor.^{[1][2]} Due to its chemical properties, including a high boiling point and its nature as a polar aprotic substance, **hexanenitrile** serves as a valuable solvent and a versatile intermediate in organic synthesis.^{[3][4]} Its applications are found in the production of various chemicals, including pharmaceuticals and agrochemicals, where the nitrile group can be transformed into other key functional groups like amines, carboxylic acids, and amides.^{[1][5]} This guide provides a comprehensive overview of its chemical structure, physicochemical properties, reactivity, and key experimental protocols relevant to researchers in chemistry and drug development.

Chemical Identity and Structure

The fundamental identity and structural arrangement of **hexanenitrile** are foundational to understanding its chemical behavior.

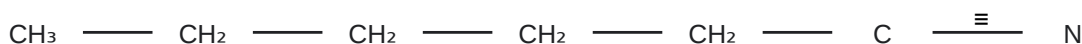
Chemical Identifiers

A summary of the key identifiers for **hexanenitrile** is presented in Table 1.

Identifier	Value
IUPAC Name	Hexanenitrile[6]
Synonyms	Capronitrile, n-Capronitrile, Pentyl cyanide, 1-Cyanopentane, n-Amyl cyanide[1][6][7][8]
CAS Number	628-73-9[5][6][7][9]
Molecular Formula	C ₆ H ₁₁ N[1][5][6][7]
Molecular Weight	97.16 g/mol [1][5][6][7]
SMILES	CCCCC#N[6][10]
InChI Key	AILKHAQXUAOOFU-UHFFFAOYSA-N[1][6][7][10]

Molecular Structure

Hexanenitrile consists of a five-carbon alkyl chain (pentyl group) attached to a cyano group (-C≡N). The nitrile carbon and nitrogen atoms are sp-hybridized, resulting in a linear geometry for the C-C≡N moiety. This structure imparts a significant dipole moment to the molecule.



[Click to download full resolution via product page](#)

Figure 1: 2D Chemical Structure of **Hexanenitrile**

Physicochemical Properties

The physical and chemical properties of **hexanenitrile** are summarized in Table 2. These properties are critical for its application in synthesis, purification, and formulation.

Property	Value
Appearance	Colorless to light yellow liquid[1][2][11]
Melting Point	-80 °C / -80.3 °C[5][10][12][13]
Boiling Point	161-164 °C[5][10][12]
Density	0.809 g/mL at 25 °C[5][10][12]
Refractive Index	1.406 at 20 °C[5][10][12]
Flash Point	43 °C[5][14]
Vapor Pressure	2.85 mmHg[6][14]
Solubility in Water	Partially miscible (2.48 g/L at 25 °C)[6]
Solubility in Organic Solvents	Soluble in ethanol, ether, hexane, and benzene[1][3][5]
Dipole Moment	3.48 D[13]
Dielectric Constant	17.26[4][13]

The limited solubility in water is attributed to its long, hydrophobic alkyl chain, which dominates the polarity of the nitrile group.[3] Conversely, it is readily miscible with many common organic solvents.[1][5]

Chemical Reactivity and Transformations

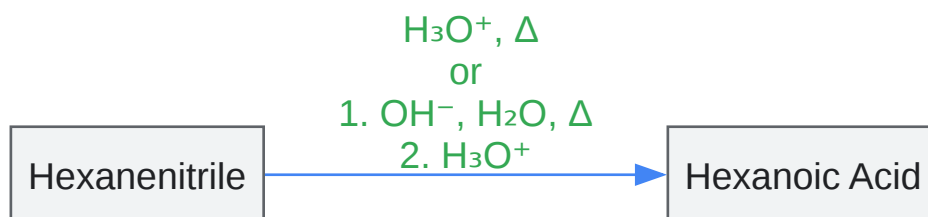
The nitrile group is a versatile functional group that can undergo several important transformations.

Hydrolysis

Hexanenitrile can be hydrolyzed to hexanoic acid under either acidic or basic conditions. The reaction typically proceeds through a hexanamide intermediate.[15]

- Acidic Hydrolysis: Heating with an aqueous acid (e.g., HCl) yields hexanoic acid and an ammonium salt.[15]

- Alkaline Hydrolysis: Heating with an aqueous base (e.g., NaOH) produces a carboxylate salt (e.g., sodium hexanoate) and ammonia.[15] Acidification of the salt is required to isolate the free carboxylic acid.[15]

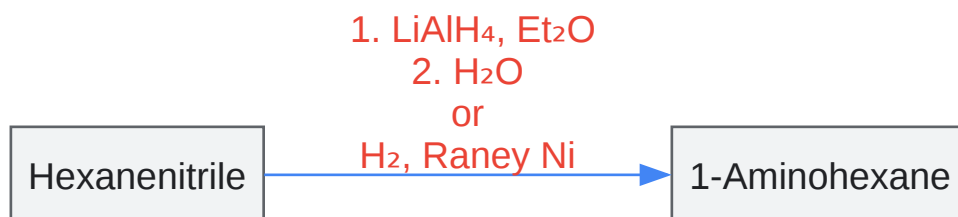


[Click to download full resolution via product page](#)

Figure 2: Hydrolysis of **Hexanenitrile** to Hexanoic Acid

Reduction

The nitrile group can be readily reduced to a primary amine, 1-aminohexane. Common and effective reducing agents for this transformation include lithium aluminum hydride (LiAlH_4) followed by a water workup, or catalytic hydrogenation (e.g., H_2 over a Nickel or Palladium catalyst).



[Click to download full resolution via product page](#)

Figure 3: Reduction of **Hexanenitrile** to 1-Aminohexane

Experimental Protocols

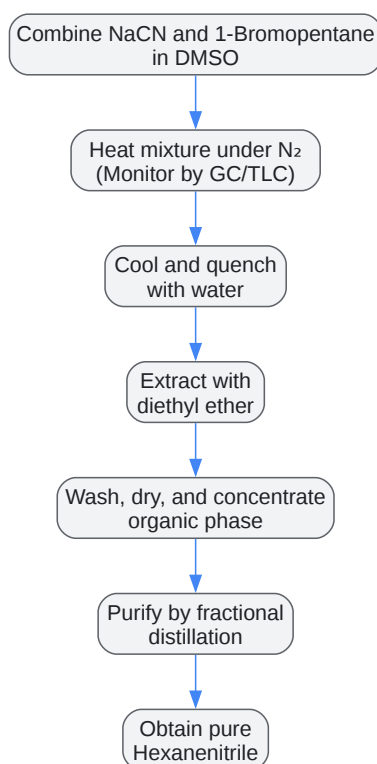
Detailed methodologies for the synthesis, purification, and application of **hexanenitrile** are crucial for laboratory work.

Synthesis of Hexanenitrile via Nucleophilic Substitution

A standard method for synthesizing aliphatic nitriles is the S_N2 reaction between an alkyl halide and an alkali metal cyanide.

Methodology:

- **Setup:** A round-bottom flask is charged with sodium cyanide in a polar aprotic solvent such as DMSO. The flask is equipped with a magnetic stirrer, condenser, and nitrogen inlet.
- **Reagent Addition:** 1-Bromopentane is added dropwise to the stirred suspension at room temperature.
- **Reaction:** The reaction mixture is heated (e.g., to 80-100 °C) to ensure a reasonable reaction rate. Progress is monitored by TLC or GC.
- **Workup:** After cooling, the reaction is quenched by pouring it into water.
- **Extraction:** The aqueous mixture is extracted multiple times with a suitable organic solvent, such as diethyl ether.
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by fractional distillation.



[Click to download full resolution via product page](#)

Figure 4: Workflow for the Synthesis of **Hexanenitrile**

Purification Protocol

For commercially obtained or synthetically prepared **hexanenitrile** that requires further purification, the following procedure can be employed.[5]

Methodology:

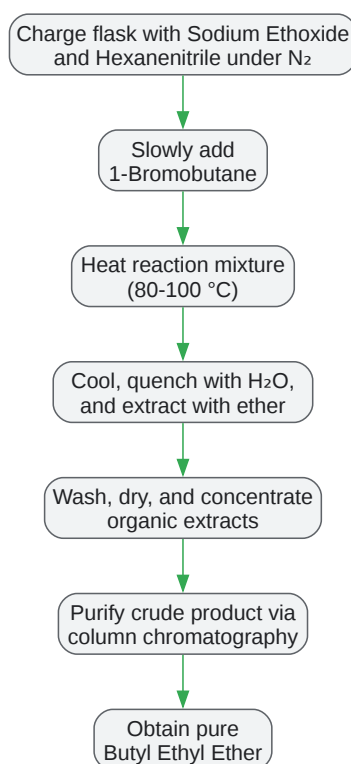
- **Acid Wash:** The crude **hexanenitrile** is washed twice with half-volumes of concentrated HCl in a separatory funnel to remove any basic impurities.
- **Base Wash:** The organic layer is then washed with a saturated aqueous solution of sodium bicarbonate (NaHCO₃) to neutralize any remaining acid.
- **Drying:** The washed nitrile is dried over anhydrous magnesium sulfate (MgSO₄).
- **Distillation:** The dried liquid is filtered and purified by distillation.[5]

Application as a Solvent: Williamson Ether Synthesis

Hexanenitrile's properties make it a suitable high-boiling point, polar aprotic solvent for reactions like the Williamson ether synthesis.^[4]

Methodology:

- Setup: A flame-dried round-bottom flask is equipped with a magnetic stir bar and a nitrogen inlet.^[4]
- Base and Solvent Addition: Sodium ethoxide (1.2 equivalents) is added, followed by anhydrous **hexanenitrile** to dissolve the base.^[4]
- Substrate Addition: 1-Bromobutane (1.0 equivalent) is added slowly to the solution at room temperature.^[4]
- Reaction: The mixture is heated to 80-100 °C and monitored for completion.^[4]
- Workup: After cooling, the reaction is quenched with water. The product is extracted with diethyl ether, and the combined organic layers are washed with brine.^[4]
- Purification: The organic layer is dried over anhydrous sodium sulfate, filtered, concentrated, and the crude product is purified by column chromatography to yield the target ether.^[4]



[Click to download full resolution via product page](#)

Figure 5: Workflow for Williamson Ether Synthesis in **Hexanenitrile**

Safety and Handling

Hexanenitrile, like other nitriles, should be handled with care. Nitrile poisoning can exhibit symptoms similar to those of hydrogen cyanide poisoning, as the cyanide moiety can be metabolically released.[16] It can cause skin and eye irritation, and absorption through the skin is possible.[2][16] Ingestion or inhalation may be harmful.[2] Proper safety measures, including the use of personal protective equipment (gloves, safety glasses) and working in a well-ventilated fume hood, are essential. It is also a flammable liquid and should be kept away from oxidizing agents, strong bases, and strong reducing agents.[16]

Conclusion

Hexanenitrile is a chemically significant compound with well-defined structural and physicochemical properties. Its utility as a synthetic intermediate is primarily derived from the versatile reactivity of the nitrile group, which allows for conversion into amines and carboxylic acids. Furthermore, its characteristics as a high-boiling, polar aprotic solvent provide a valuable alternative to more common solvents for specific synthetic applications. A thorough

understanding of its properties, reactivity, and handling procedures is essential for its safe and effective use in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 628-73-9: hexanenitrile | CymitQuimica [cymitquimica.com]
- 2. Page loading... [guidechem.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. benchchem.com [benchchem.com]
- 5. HEXANENITRILE | 628-73-9 [chemicalbook.com]
- 6. Hexanenitrile | C₆H₁₁N | CID 12352 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Hexanenitrile [webbook.nist.gov]
- 8. 己腈 98% | Sigma-Aldrich [sigmaaldrich.com]
- 9. Showing Compound Hexanenitrile (FDB014346) - FooDB [foodb.ca]
- 10. ヘキサニトリル 98% | Sigma-Aldrich [sigmaaldrich.com]
- 11. Hexanenitrile | CymitQuimica [cymitquimica.com]
- 12. chemsynthesis.com [chemsynthesis.com]
- 13. hexanenitrile [stenutz.eu]
- 14. Page loading... [wap.guidechem.com]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Hexanenitrile chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147006#hexanenitrile-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com